

A Technical Guide to Diethyl Chlorothiophosphate-d10 for Analytical Applications

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Compound of Interest

Compound Name: Diethyl Chlorothiophosphate-d10

Cat. No.: B028762

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This guide provides an in-depth technical overview of **Diethyl Chlorothiophosphate-d10** (DECTP-d10), a deuterated organophosphorus compound. It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled internal standards for quantitative analysis, particularly in the field of mass spectrometry. This document will cover the commercial sourcing of DECTP-d10, its critical quality attributes, and a detailed protocol for its application as an internal standard in the analysis of organophosphate pesticides and related compounds.

Introduction: The Critical Role of Deuterated Standards in Quantitative Analysis

In modern analytical chemistry, especially in regulated environments such as drug development and environmental monitoring, accurate and precise quantification of target analytes is paramount. Liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) are powerful techniques for these applications. However, they are susceptible to variations arising from sample preparation, instrument drift, and matrix effects, which can significantly impact the accuracy of results.

The use of stable isotope-labeled internal standards (SIL-IS), such as **Diethyl Chlorothiophosphate-d10**, is the gold standard for mitigating these variabilities. An ideal internal standard co-elutes with the analyte of interest and exhibits similar ionization behavior,

but is distinguishable by its mass-to-charge ratio (m/z). By adding a known amount of the SIL-IS to each sample, calibration standard, and quality control sample at the beginning of the workflow, any loss or variation during the analytical process affects both the analyte and the internal standard proportionally. This allows for the use of the analyte-to-internal standard peak area ratio for quantification, leading to more robust and reliable data.

Diethyl Chlorothiophosphate-d10, with its ten deuterium atoms, provides a significant mass shift from its unlabeled counterpart, preventing isotopic crosstalk and ensuring accurate quantification. Its primary application is as an internal standard for the analysis of Diethyl Chlorothiophosphate and other related organophosphorus compounds, which are used as intermediates in the synthesis of pesticides and pharmaceuticals.

Commercial Suppliers of Diethyl Chlorothiophosphate-d10

The selection of a reliable commercial supplier for a critical reagent like DECTP-d10 is a crucial first step in any analytical method development. The quality of the internal standard directly impacts the quality of the analytical data. Key considerations when choosing a supplier include the isotopic and chemical purity of the compound, the availability of comprehensive documentation such as a Certificate of Analysis (CoA) and Safety Data Sheet (SDS), and the supplier's reputation for consistency and customer support.

Below is a comparative table of prominent commercial suppliers of **Diethyl Chlorothiophosphate-d10**. While specific batch-to-batch data will vary, this table provides a general overview based on currently available catalog information. Researchers are strongly encouraged to request lot-specific CoAs before purchase.

Supplier	Product Number (Example)	CAS Number	Molecular Formula	Molecular Weight	Available Pack Sizes	Stated Purity/Notes
Toronto Research Chemicals (TRC)	D444162	287397-89-1	C ₄ D ₁₀ ClO ₂ PS	198.67	1 mg, 10 mg	High-purity organic molecules and analytical standards. [1]
LGC Standards	TRC-D444162	287397-89-1	C ₄ D ₁₀ ClO ₂ PS	198.67	1 mg, 10 mg	Certified reference materials. [2]
Santa Cruz Biotechnology, Inc.	sc-210191	287397-89-1	C ₄ D ₁₀ ClO ₂ PS	198.67	Contact for availability	For Research Use Only. Refer to Certificate of Analysis for lot specific data. [3]
CRO SPLENDID LAB Pvt. Ltd.	CSL-65689	287397-89-1	C ₄ D ₁₀ ClO ₂ PS	198.67	Contact for availability	Pharmaceutical impurity supplier and custom synthesis. [4]

Note: The information in this table is based on publicly available data and is subject to change. It is essential to verify the specifications with the supplier directly.

Scientific Integrity: Understanding the Quality of Your Deuterated Standard

The reliability of a quantitative assay is fundamentally linked to the quality of the internal standard. For **Diethyl Chlorothiophosphate-d10**, two key parameters define its quality: isotopic purity and chemical purity.

- **Isotopic Purity:** This refers to the percentage of the compound that is fully deuterated (d10). The presence of partially deuterated or non-deuterated (d0) species can interfere with the quantification of the target analyte, especially at low concentrations. A high isotopic purity (typically $\geq 98\%$) is crucial to minimize this risk. The isotopic distribution can be determined by high-resolution mass spectrometry (HRMS), which can resolve the mass differences between the different isotopologues.
- **Chemical Purity:** This refers to the percentage of the material that is the desired compound, free from any chemical impurities. Impurities can arise from the synthesis of the deuterated standard or from its degradation over time. These impurities could potentially co-elute with the analyte or internal standard peaks, causing interference. Chemical purity is typically assessed by techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Nuclear Magnetic Resonance (NMR) spectroscopy. For use as an internal standard, a chemical purity of $>99\%$ is highly recommended.

The synthesis of deuterated compounds is a specialized field. For organophosphorus compounds like DECTP-d10, a common synthetic route involves the use of deuterated starting materials. A published method for the synthesis of related deuterated organophosphate insecticides involves the reaction of ethanol-d6 with P_2S_5 , followed by chlorination to yield **Diethyl Chlorothiophosphate-d10**. This multi-step synthesis underscores the importance of rigorous purification and quality control to ensure the final product meets the high standards required for an internal standard.

Experimental Protocol: Quantification of Organophosphorus Compounds using DECTP-d10

as an Internal Standard by GC-MS

This section provides a detailed, step-by-step methodology for the use of **Diethyl Chlorothiophosphate-d10** as an internal standard for the quantification of a target organophosphorus analyte in a complex matrix, such as an environmental or biological sample. This protocol is a representative example and may require optimization for specific applications.

Materials and Reagents

- **Diethyl Chlorothiophosphate-d10** (from a reputable supplier)
- Target organophosphorus analyte standard
- Solvents (e.g., acetonitrile, ethyl acetate, hexane) of appropriate purity (e.g., HPLC or pesticide residue grade)
- Deionized water (18.2 M Ω ·cm)
- Solid Phase Extraction (SPE) cartridges (if required for sample cleanup)
- GC-MS system with an appropriate column (e.g., a low-polarity phase like a 5% diphenyl/95% dimethyl polysiloxane)

Preparation of Standard and Stock Solutions

Internal Standard (IS) Stock Solution (e.g., 100 μ g/mL):

- Accurately weigh approximately 1 mg of **Diethyl Chlorothiophosphate-d10**.
- Dissolve the weighed standard in a suitable solvent (e.g., acetonitrile) in a 10 mL volumetric flask.
- Sonicate for 5 minutes to ensure complete dissolution.
- Bring the volume to the mark with the solvent.
- Store the stock solution at an appropriate temperature (e.g., -20°C) in an amber vial.

Analyte Stock Solution (e.g., 100 µg/mL):

- Prepare in the same manner as the IS stock solution using the target analyte standard.

Working Standard Solutions:

- Prepare a series of calibration standards by serial dilution of the analyte stock solution.
- The concentration range should bracket the expected concentration of the analyte in the samples.

Sample Preparation

- **Sample Collection and Storage:** Follow appropriate procedures for the collection and storage of the specific sample matrix to ensure the stability of the target analyte.
- **Spiking with Internal Standard:** To a known volume or weight of the sample, add a precise volume of the DECTP-d10 working solution to achieve a final concentration that is within the linear range of the assay and comparable to the expected analyte concentration.
- **Extraction:**
 - For liquid samples (e.g., water), a liquid-liquid extraction with a suitable solvent (e.g., ethyl acetate or hexane) may be appropriate.
 - For solid samples (e.g., soil or tissue), a solid-liquid extraction (e.g., with acetonitrile) followed by centrifugation is typically used.
 - The choice of extraction solvent and technique should be optimized for the specific analyte and matrix.
- **Cleanup (if necessary):**
 - For complex matrices, a cleanup step using Solid Phase Extraction (SPE) may be required to remove interfering compounds.
 - Select an SPE sorbent that retains the analyte and internal standard while allowing matrix components to pass through, or vice versa.

- Solvent Exchange and Concentration:
 - Evaporate the solvent from the extracted and cleaned-up sample under a gentle stream of nitrogen.
 - Reconstitute the residue in a small, known volume of a solvent suitable for GC-MS injection (e.g., ethyl acetate or hexane).

GC-MS Analysis

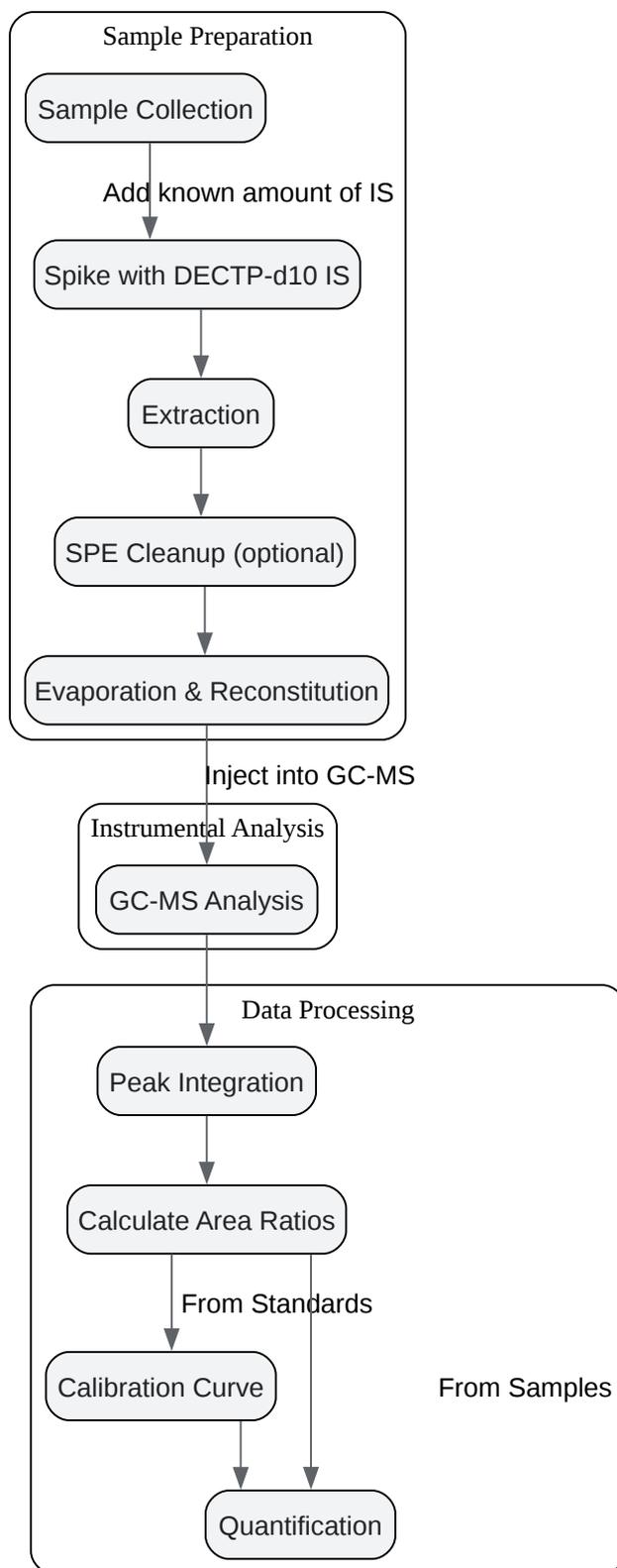
- Instrument Conditions:
 - Injection Mode: Splitless
 - Injector Temperature: 250°C
 - Oven Temperature Program: Optimize for the separation of the target analyte and internal standard. A typical program might be: 60°C hold for 1 min, ramp at 10°C/min to 280°C, hold for 5 min.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - MS Ion Source Temperature: 230°C
 - MS Quadrupole Temperature: 150°C
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) or full scan, depending on the required sensitivity and selectivity. In SIM mode, monitor at least two characteristic ions for both the analyte and DECTP-d10.
- Data Analysis:
 - Integrate the peak areas of the selected ions for both the analyte and the internal standard.

- Calculate the peak area ratio (Analyte Area / Internal Standard Area) for each calibration standard, quality control sample, and unknown sample.
- Construct a calibration curve by plotting the peak area ratio versus the concentration of the analyte for the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios on the calibration curve.

Visualization of Workflows and Relationships

To further clarify the experimental and logical processes described, the following diagrams are provided in Graphviz DOT language.

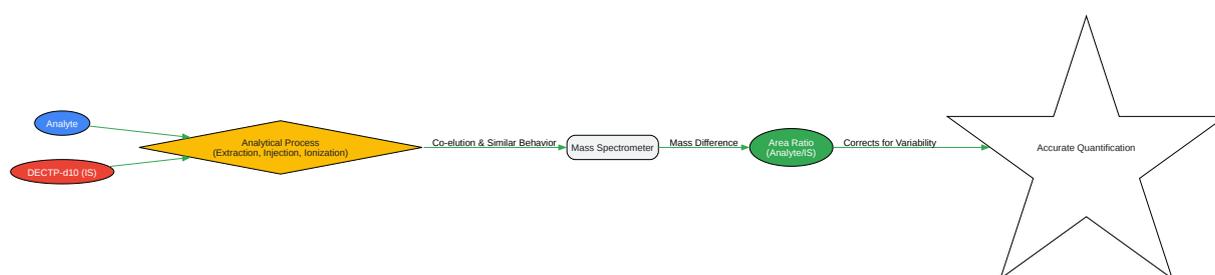
Experimental Workflow for Sample Analysis



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Caption: Workflow for organophosphate quantification using DECTP-d10.

Rationale for Using a Deuterated Internal Standard



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Caption: Logic of using a deuterated internal standard for accurate quantification.

Conclusion and Future Perspectives

Diethyl Chlorothiophosphate-d10 is an indispensable tool for researchers requiring high-fidelity quantitative data for organophosphorus compounds. Its use as a stable isotope-labeled internal standard provides a robust solution to the inherent variabilities of chromatographic and mass spectrometric analyses. The selection of a high-quality standard from a reputable supplier is the foundation of a reliable analytical method. By following a well-designed and

validated experimental protocol, researchers can achieve accurate and reproducible results that meet the stringent requirements of scientific and regulatory bodies.

As analytical instrumentation continues to advance, with increasing sensitivity and resolution, the demand for high-purity deuterated standards will only grow. Future developments may include the commercial availability of DECTP labeled with other stable isotopes, such as ^{13}C or ^{15}N , which may offer advantages in specific applications. Furthermore, the development of certified reference materials for DECTP-d10 will further enhance the traceability and comparability of analytical results across different laboratories.

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